

Application Notes and Protocols for Iopentol Administration in CT Angiography of Mice

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the administration of **iopentol** for computed tomography (CT) angiography in mice. The following sections outline the necessary materials, experimental procedures, and data presentation guidelines to ensure reproducible and high-quality imaging results.

Introduction

lopentol is a non-ionic, monomeric, tri-iodinated, water-soluble X-ray contrast medium. Its primary application is to enhance the visibility of vascular structures during radiographic procedures. In preclinical research, particularly in murine models, CT angiography is a critical tool for visualizing the vasculature to study a wide range of physiological and pathological conditions. **lopentol** is excreted almost entirely unchanged through the kidneys.[1][2] Its safety profile in rodents has been shown to be comparable to other non-ionic monomeric contrast agents.[3]

Quantitative Data Summary

The following table summarizes key quantitative parameters for the administration of iodinated contrast agents in mice for CT angiography, extrapolated from studies using similar agents due to the limited availability of data specifically for **iopentol** in this application.



Parameter	Value	Source / Rationale
Iopentol Concentration	300-350 mg l/mL	Standard commercially available concentrations for similar agents.[4][5]
Dosage	2 mL/kg body weight	Based on pediatric human studies and common practice in murine imaging.
Typical Injection Volume	50 - 100 μL for a 25g mouse	Calculated from the dosage and average mouse weight.
Administration Route	Intravenous (tail vein)	Standard route for systemic vascular imaging.
Anesthesia	1.5-2.5% Isoflurane in O ₂	To immobilize the mouse and maintain physiological stability.
Imaging Window	30-90 minutes post-injection	Optimal time for vascular opacification with similar agents.

Experimental Protocols Animal Preparation

- Acclimatization: Allow mice to acclimate to the laboratory environment for at least 7 days prior to the experiment.
- Anesthesia: Anesthetize the mouse using an induction chamber with 3% isoflurane in oxygen at a flow rate of 0.5-2.0 L/min. Once induced, transfer the mouse to the imaging bed and maintain anesthesia using a nose cone with 1.5-2.5% isoflurane.
- Physiological Monitoring: Monitor the animal's respiratory rate and body temperature throughout the procedure. Maintain body temperature using a heating pad.
- Catheter Placement: Place a catheter (e.g., 27-30 gauge) into the lateral tail vein for administration of the contrast agent.



Iopentol Administration

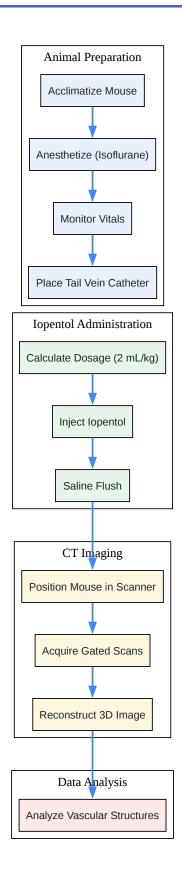
- Dosage Calculation: Calculate the required volume of iopentol based on the mouse's body weight (2 mL/kg). For a 25g mouse, this corresponds to 50 μL.
- Injection: Administer the calculated volume of iopentol as a bolus injection through the tail vein catheter.
- Saline Flush: Immediately following the **iopentol** injection, administer a saline flush of 25-50 μL to ensure the entire contrast dose enters circulation.

CT Image Acquisition

- Scanner Parameters: Set the micro-CT scanner parameters for optimal vascular imaging.
 Typical parameters include a tube voltage of 70-90 kVp and an exposure time of 200-300 ms per projection.
- Gating: Employ respiratory and/or cardiac gating to minimize motion artifacts, which is crucial for cardiac and thoracic angiography.
- Scan Timing: Initiate the CT scan within the optimal imaging window of 30-90 minutes postinjection to capture the arterial and early venous phases of contrast enhancement.
- Image Reconstruction: Reconstruct the acquired projection data into a 3D volume using the manufacturer's software.

Visualizations





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Caption: Workflow for CT Angiography in Mice using lopentol.





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Caption: Logical Flow from Input to Output in a CT Angiography Experiment.

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